

An In-depth Technical Guide to 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite

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Compound of Interest

Compound Name: *Chloro(diisopropylamino)methoxy phosphine*

Cat. No.: *B017263*

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Note: This guide details the physical and chemical properties of 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite. While the initial request specified the "methyl" analogue, the vast majority of available scientific and commercial data pertains to the "2-cyanoethyl" compound, a crucial reagent in nucleic acid chemistry. It is presumed that this widely-used compound is the intended subject of the inquiry.

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental applications, and safety protocols for 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite. The information is tailored for researchers, scientists, and professionals involved in drug development and oligonucleotide synthesis.

Core Physical and Chemical Properties

2-Cyanoethyl N,N-diisopropylchlorophosphoramidite is a key reagent in phosphoramidite chemistry, the gold standard for the chemical synthesis of DNA and RNA.^{[1][2]} Its specific chemical structure, featuring a reactive phosphoramidite moiety, a protective 2-cyanoethyl group, and bulky diisopropylamino groups, imparts the necessary reactivity and stability for efficient oligonucleotide synthesis.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ ClN ₂ OP	[3]
Molecular Weight	236.68 g/mol	[3][4]
Appearance	Colorless to very slightly hazy liquid	[4][5]
Density	1.061 g/mL at 25 °C	[4][5][6]
Boiling Point	103-105 °C at 0.1 hPa	[4]
Refractive Index (n _{20/D})	1.476 - 1.480	[4]
Flash Point	110 °C (230 °F) - closed cup	[4]
Storage Temperature	-20°C or 2-8°C	[4][5]
Solubility	Miscible with chloroform and dichloromethane.	[6]

Chemical Reactivity and Applications

The primary application of 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite is as a phosphorylating agent in the synthesis of oligonucleotides.[4][7] It is used to introduce a phosphoramidite group onto the 3'-hydroxyl of a protected nucleoside, creating the monomeric building blocks for solid-phase DNA and RNA synthesis.[1][8]

The diisopropylamino group serves as a leaving group during the coupling reaction, while the 2-cyanoethyl group protects the phosphorus atom and is readily removed in a subsequent step.[1] This reagent is also employed in the selective monophosphorylation of carbohydrates and nucleosides.[4][7]

Experimental Protocols

General Handling and Storage

Due to its sensitivity to moisture and heat, 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite requires careful handling and storage.[9] It should be stored under an inert atmosphere (e.g., argon or nitrogen) at the recommended temperature (-20°C or 2-8°C) to prevent degradation.

[4][5][10] All manipulations should be carried out using anhydrous solvents and techniques to exclude moisture.[9]

Synthesis of Nucleoside Phosphoramidites

The following is a general protocol for the phosphitylation of a protected nucleoside using 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite.

Materials:

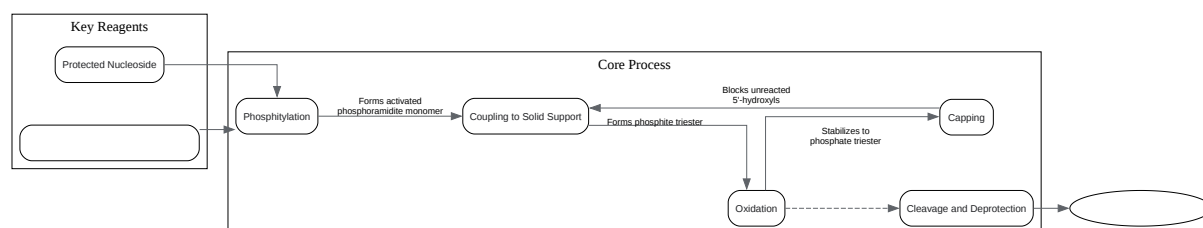
- Protected Nucleoside
- 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite
- Anhydrous Dichloromethane (DCM)
- N,N-Diisopropylethylamine (DIPEA) or another non-nucleophilic base
- Anhydrous Methanol (for quenching)
- Argon or Nitrogen atmosphere

Procedure:

- Dissolve the protected nucleoside in anhydrous dichloromethane under an inert atmosphere.
- Add N,N-diisopropylethylamine to the solution.
- Slowly add 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite to the reaction mixture at room temperature.
- Stir the reaction for a specified time (typically 1-3 hours), monitoring the progress by an appropriate method (e.g., TLC or LC-MS).
- Once the reaction is complete, quench any remaining reagent by adding anhydrous methanol.
- The resulting nucleoside phosphoramidite can then be purified using standard chromatographic techniques.

Mandatory Visualizations

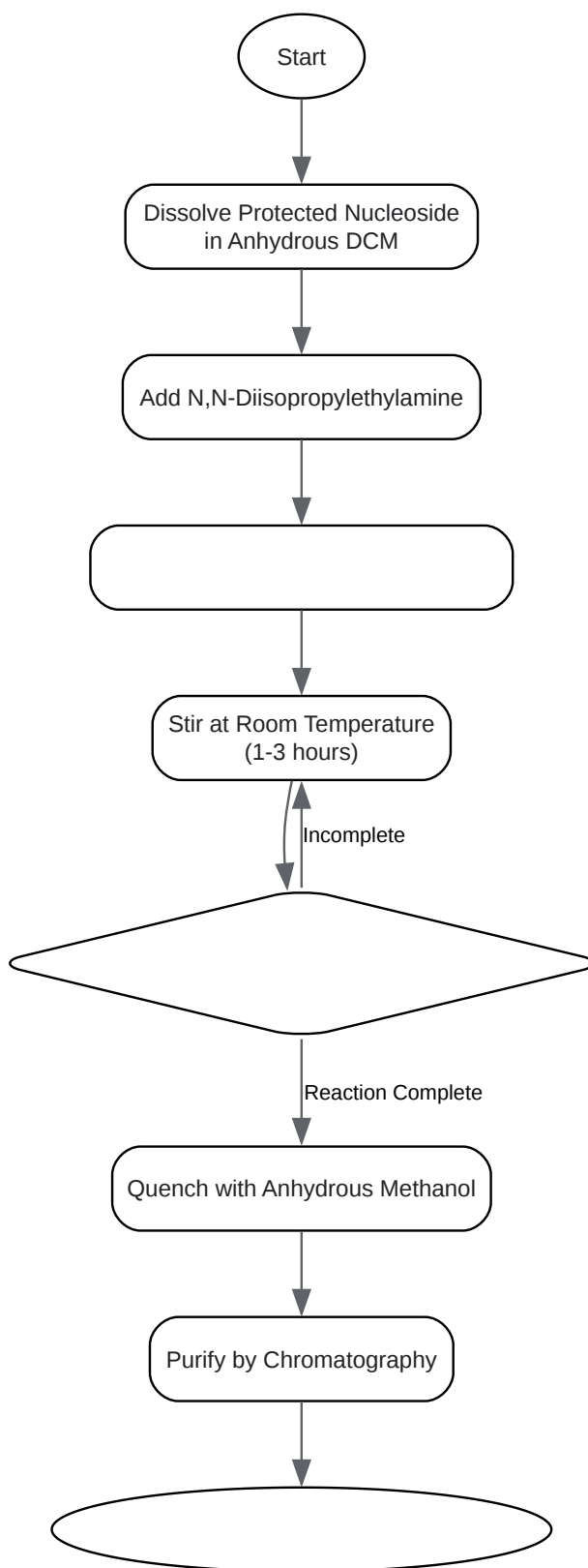
Logical Relationship of Phosphoramidite Chemistry in Oligonucleotide Synthesis



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Caption: Logical flow of key stages in solid-phase oligonucleotide synthesis.

Experimental Workflow for Nucleoside Phosphoramidite Synthesis



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Caption: Step-by-step workflow for the synthesis of a nucleoside phosphoramidite.

Safety and Handling

2-Cyanoethyl N,N-diisopropylchlorophosphoramidite is a hazardous substance that requires strict safety precautions.[9]

- Hazards: It is classified as a pyrophoric liquid that may catch fire spontaneously if exposed to air.[4][10] It causes severe skin burns and eye damage.[9][10] The compound reacts violently with water.[9]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, eye protection (goggles or face shield), and respiratory protection.[4][9][11]
- Handling: Handle under an inert gas and in a well-ventilated area, such as a chemical fume hood.[9][10] Prevent contact with air and moisture.[9][10]
- First Aid: In case of contact with skin or eyes, rinse immediately and thoroughly with water for at least 15 minutes and seek immediate medical attention.[9][11] If inhaled, move the person to fresh air and call a poison center or doctor.[11]
- Spills: Absorb spills with an inert, dry material and place in a suitable container for disposal.[9]

This guide provides a foundational understanding of 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite for its effective and safe use in research and development. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for complete and detailed safety information.

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